

Essential Safety and Handling Protocols for VUANT1

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Compound of Interest

Compound Name: VUANT1

Cat. No.: B1684053

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Disclaimer: **VUANT1** (also known as VU0183254; CAS No. 663412-40-6) is a research chemical identified as a non-competitive antagonist of the insect olfactory co-receptor (Orco). As a compound intended for laboratory and research use only, comprehensive toxicological and safety data are not publicly available. The following guidance is based on established best practices for handling novel or uncharacterized chemical compounds and should be supplemented by a thorough, institution-specific risk assessment conducted by qualified safety professionals prior to any handling. Always operate under the assumption that the compound is hazardous.

Personal Protective Equipment (PPE)

Given the unknown hazard profile of **VUANT1**, a stringent personal protective equipment (PPE) protocol is mandatory to prevent exposure through inhalation, skin contact, or ingestion. The following table summarizes the recommended PPE for handling **VUANT1**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles that provide a complete seal around the eyes are required. A full-face shield must be worn over the goggles to protect against splashes when handling solutions or powder.
Hand Protection	Double Gloving with Chemically Resistant Gloves	Wear two pairs of nitrile or neoprene gloves. The outer glove should be resistant to a broad range of chemicals. The inner glove provides a secondary barrier. Change gloves immediately if contamination is suspected.
Body Protection	Chemical-Resistant Laboratory Coat	A long-sleeved, flame-resistant lab coat that fastens securely is required. Ensure it is fully buttoned.
Respiratory Protection	N95 Respirator or Higher	At a minimum, a properly fitted N95 respirator should be used when handling the solid compound to prevent inhalation of airborne particles. For procedures with a higher risk of aerosol generation, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), may be necessary based on a formal risk assessment.

Foot Protection

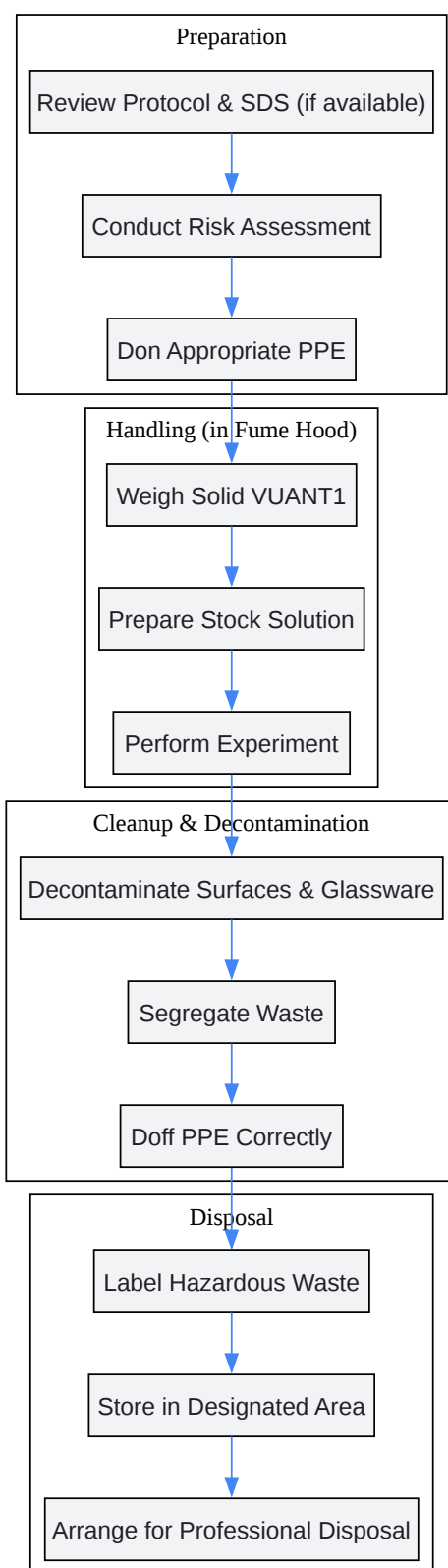
Closed-Toed Shoes

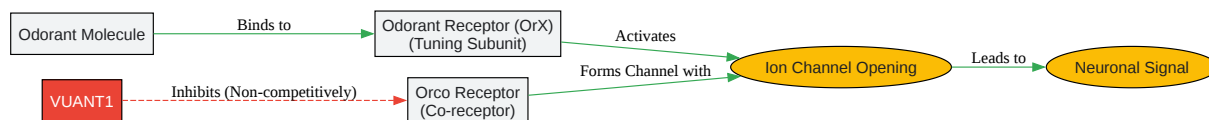
Non-slip, closed-toed shoes are mandatory in the laboratory.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical to ensure safety during the handling and use of **VUANT1**. All handling of this compound, particularly the powder form, must be conducted within a certified chemical fume hood.

Experimental Workflow for Handling **VUANT1**





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